

An In-depth Technical Guide to 1-(Difluoromethyl)-3-nitrobenzene

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Compound of Interest

Compound Name: 1-(Difluoromethyl)-3-nitrobenzene

Cat. No.: B046256

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-(difluoromethyl)-3-nitrobenzene**, focusing on its structure, properties, synthesis, and spectral characterization. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Properties

1-(Difluoromethyl)-3-nitrobenzene is an aromatic organic compound with the chemical formula $C_7H_5F_2NO_2$. Its structure consists of a benzene ring substituted with a difluoromethyl group ($-CHF_2$) at position 1 and a nitro group ($-NO_2$) at position 3.

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"C1" -- "C_dfm"; "C_dfm" -- "H_dfm"; "C_dfm" -- "F1_dfm"; "C_dfm" -- "F2_dfm";
"C3" -- "N"; "N" -- "O1" [style=double]; "N" -- "O2";
{rank=same; "C1"; "C2"; "C3"; "C4"; "C5"; "C6"}; } Chemical structure of **1-(difluoromethyl)-3-nitrobenzene**.

Table 1: Physicochemical Properties of **1-(Difluoromethyl)-3-nitrobenzene**

Property	Value	Reference
CAS Number	403-25-8	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₇ H ₅ F ₂ NO ₂	[2][4][5][6]
Molecular Weight	173.12 g/mol	[2][3][4][6]
Appearance	Light yellow oil	[1]
Boiling Point	112-114 °C @ 11 mmHg	[5][7]
Melting Point	-14 to -13.5 °C	[7]
Density	1.396 g/cm ³	[7]
Refractive Index	1.513 @ 20 °C	[7]

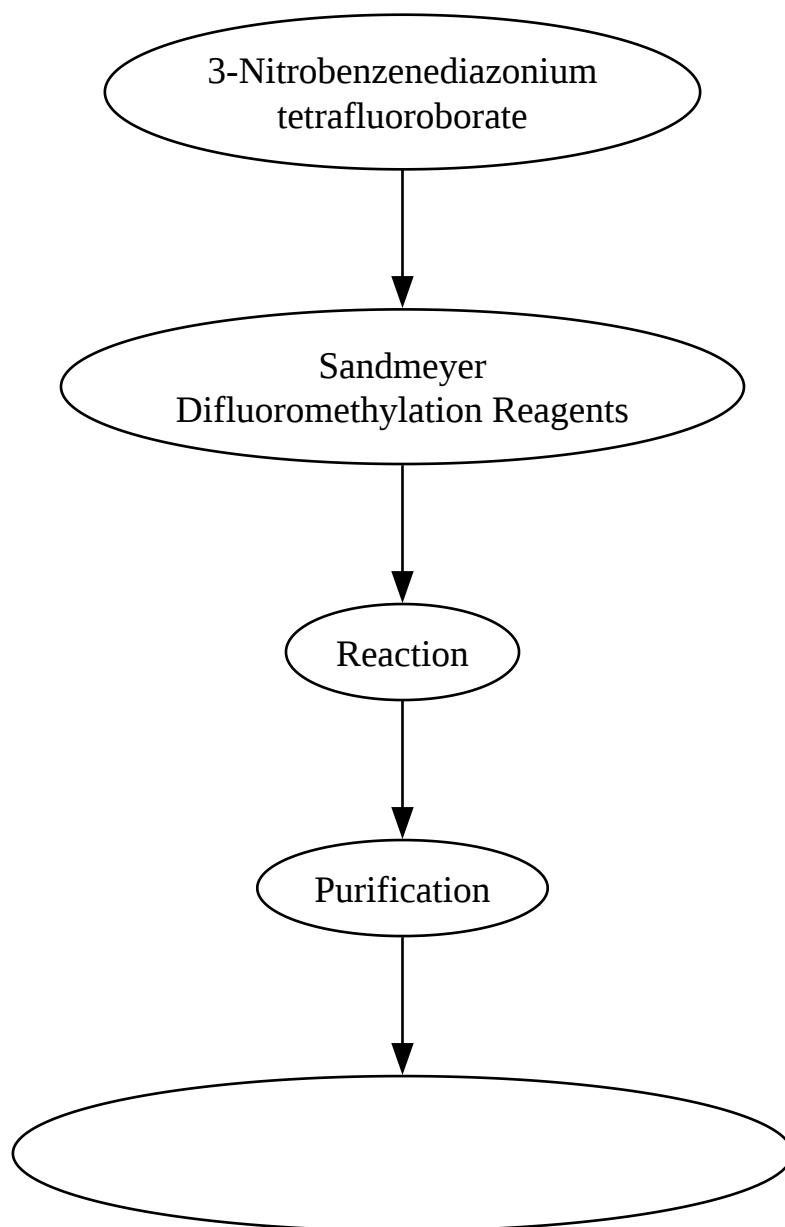
Experimental Protocols

Synthesis of **1-(Difluoromethyl)-3-nitrobenzene** via Sandmeyer Difluoromethylation

A documented method for the synthesis of **1-(difluoromethyl)-3-nitrobenzene** is the Sandmeyer difluoromethylation of 3-nitrobenzenediazonium tetrafluoroborate.[1]

Experimental Procedure:

The synthesis is performed following a standard procedure, commencing with 3-nitrobenzenediazonium tetrafluoroborate (1.00 mmol, 237 mg).[1] Following the reaction and subsequent purification, **1-(difluoromethyl)-3-nitrobenzene** is isolated as a light yellow oil.[1] The reported yield for this procedure is 66% (114 mg, 0.66 mmol).[1]



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Spectroscopic Data

The following tables summarize the key spectroscopic data for the characterization of **1-(difluoromethyl)-3-nitrobenzene**.

Table 2: ^1H NMR Data for **1-(Difluoromethyl)-3-nitrobenzene**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
8.45	s	Ar-H	
8.29	d	8.0	Ar-H
7.91	d	8.0	Ar-H
7.74	t	8.0	Ar-H
6.78	t	55.2	CHF ₂

Solvent: CDCl₃, Frequency: 400 MHz[1]

Table 3: Infrared (IR) Spectroscopy Data for **1-(Difluoromethyl)-3-nitrobenzene**

Wavenumber (cm ⁻¹)	Assignment
3092	Aromatic C-H stretch
1621	Aromatic C=C stretch
1538	Asymmetric NO ₂ stretch
1354	Symmetric NO ₂ stretch
1098	C-F stretch
1045	C-F stretch
812	C-H out-of-plane bend
739	C-H out-of-plane bend

Method: Neat[1]

Table 4: High-Resolution Mass Spectrometry (HRMS) Data for **1-(Difluoromethyl)-3-nitrobenzene**

Ionization Mode	Calculated m/z	Found m/z
EI-TOF	173.0288	173.0285

[M]⁺[1]

Conclusion

This technical guide provides essential data on the chemical structure, properties, synthesis, and spectroscopic characterization of **1-(difluoromethyl)-3-nitrobenzene**. The detailed experimental protocol and comprehensive spectral data serve as a valuable resource for researchers engaged in the synthesis and application of fluorinated aromatic compounds in various fields, including medicinal chemistry and materials science.

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